

1-Azido-2-bromoethane vs 1-Azido-2-chloroethane reactivity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1-Azido-2-bromoethane

CAS No.: 19263-22-0

Cat. No.: S2994680

Get Quote

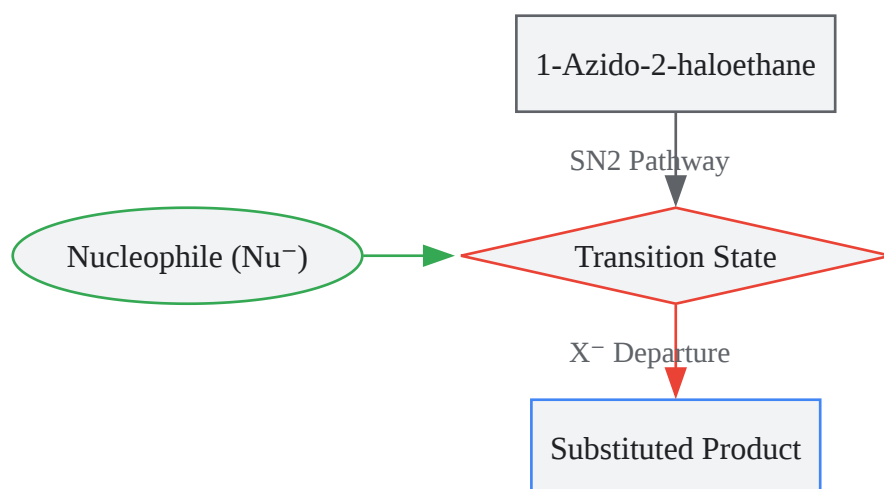
Theoretical Reactivity Comparison

Feature	1-Azido-2-bromoethane	1-Azido-2-chloroethane
Leaving Group (X)	Bromide (Br ⁻)	Chloride (Cl ⁻)
C-X Bond Strength	Weaker [1]	Stronger [1]
Expected SN2 Rate	Faster	Slower
Theoretical Reactivity	Higher	Lower

Reaction Mechanisms and Pathways

The reactivity of both compounds is primarily governed by **nucleophilic substitution (SN2)** at the halogenated carbon. The azido group (-N₃) can also participate in cycloaddition reactions [2].

The diagram below illustrates the key reaction pathway for these compounds, where the bromide or chloride acts as a leaving group.



Click to download full resolution via product page

For **1-Azido-2-bromoethane**, the weaker carbon-bromine bond results in a **lower activation energy** for this transition state compared to the chlorine analogue, making the reaction proceed faster [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. 1-Bromo-2-Chloroethane - an overview [sciencedirect.com]
2. Buy 1-Azido-2-bromoethane | 19263-22-0 [smolecule.com]

To cite this document: Smolecule. [1-Azido-2-bromoethane vs 1-Azido-2-chloroethane reactivity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b2994680#1-azido-2-bromoethane-vs-1-azido-2-chloroethane-reactivity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com